

Hexanoyl bromide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexanoyl bromide*

Cat. No.: *B8684340*

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Hexanoyl Bromide: A Technical Overview

For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical reagents is paramount. This document provides a concise technical summary of the key identifiers for **hexanoyl bromide**.

Core Chemical Data

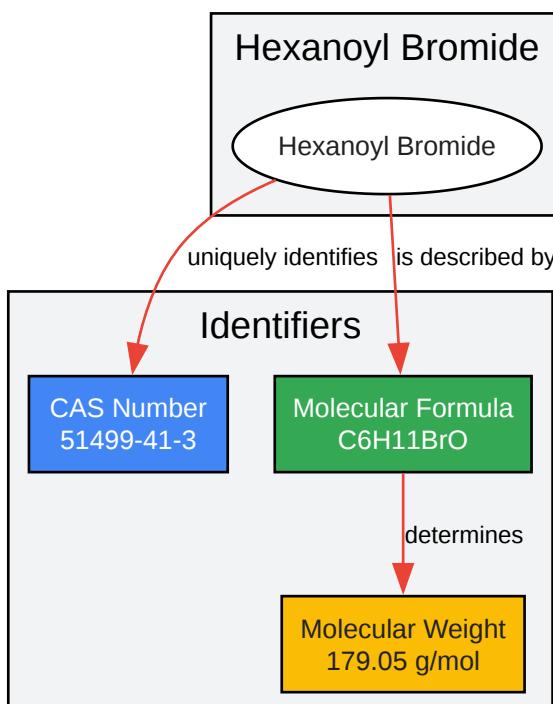
The fundamental properties of **hexanoyl bromide** are summarized in the table below, offering a clear reference for laboratory and research applications.

Identifier	Value
CAS Number	51499-41-3 [1] [2]
Molecular Formula	C6H11BrO [1]
Molecular Weight	179.05 g/mol [1]
Alternate Molecular Weight	179.057 g/mol [3]
Molecular Mass	179 [4]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common identifiers for a chemical substance like **hexanoyl bromide**. The CAS number serves as a unique, universal identifier, while the molecular formula describes the elemental composition, from which the molecular weight is calculated.

Chemical Identifier Relationships



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Caption: Relationship between chemical name, CAS number, molecular formula, and molecular weight.

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References

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- 2. Page loading... [guidechem.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. hexanoyl bromide | C6H11BrO | Reactory [reactory.app]
- To cite this document: BenchChem. [Hexanoyl bromide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8684340#hexanoyl-bromide-cas-number-and-molecular-weight>]

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